

An In-depth Technical Guide to 3,4-Dimethylmethcathinone (3,4-DMMC)

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Compound of Interest

Compound Name: 3,4-Dimethylmethcathinone

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Abstract

3,4-Dimethylmethcathinone (3,4-DMMC) is a synthetic stimulant of the cathinone class, structurally related to mephedrone (4-methylmethcathinone).^{[1][2]} First identified in the designer drug market in 2010, it emerged as an alternative to other illicit stimulants.^[1] This guide provides a comprehensive technical overview of 3,4-DMMC, encompassing its chemical structure, physicochemical properties, pharmacological mechanisms, metabolic fate, and toxicological profile. Detailed analytical methodologies for its identification and quantification are also presented, alongside a representative synthetic protocol. This document is intended to serve as a crucial resource for researchers and professionals in the fields of pharmacology, toxicology, and forensic science.

Chemical Identity and Physicochemical Properties

3,4-DMMC is a chiral compound, existing as a racemic mixture of two enantiomers. It belongs to the β -ketoamphetamine family, characterized by a phenethylamine core with a ketone group at the beta position and a methylamino group.^[2] The defining feature of 3,4-DMMC is the presence of two methyl groups at the 3 and 4 positions of the phenyl ring.

Property	Value	Source
IUPAC Name	(±)-1-(3,4-Dimethylphenyl)-2-(methylamino)propan-1-one	[1]
Molecular Formula	C ₁₂ H ₁₇ NO	[1]
Molar Mass	191.274 g·mol ⁻¹	[1]
CAS Number	1082110-00-6	[1]
Appearance	Crystalline solid	[3]
Purity (as hydrochloride)	≥98%	[3]
Solubility (hydrochloride)	DMF: 10 mg/ml, DMSO: 20 mg/ml, Ethanol: 20 mg/ml	[4]

Synthesis of 3,4-Dimethylmethcathinone

The synthesis of 3,4-DMMC can be achieved through a multi-step process starting from 1,2-dimethyl-4-bromobenzene. The following protocol is a representative method for its preparation for research and analytical purposes.

Experimental Protocol: Synthesis of 3,4-DMMC Hydrochloride

Step 1: Grignard Reaction to form 1-(3,4-Dimethylphenyl)propan-1-one

- In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and nitrogen inlet, magnesium turnings are reacted with 1,2-dimethyl-4-bromobenzene in anhydrous diethyl ether to form the corresponding Grignard reagent.
- Propionitrile is then added dropwise to the Grignard reagent at a controlled temperature.
- The reaction mixture is subsequently hydrolyzed with an aqueous solution of a weak acid to yield 1-(3,4-dimethylphenyl)propan-1-one.

Step 2: α-Bromination

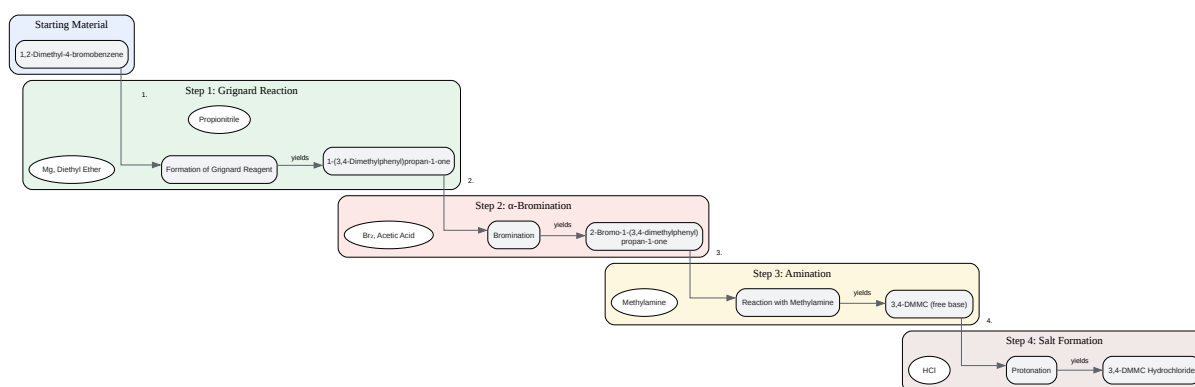
- The resulting ketone is dissolved in a suitable solvent, such as glacial acetic acid.
- A solution of bromine in the same solvent is added dropwise with stirring.
- The reaction is monitored until completion, and the solvent is removed under reduced pressure to yield 2-bromo-1-(3,4-dimethylphenyl)propan-1-one.

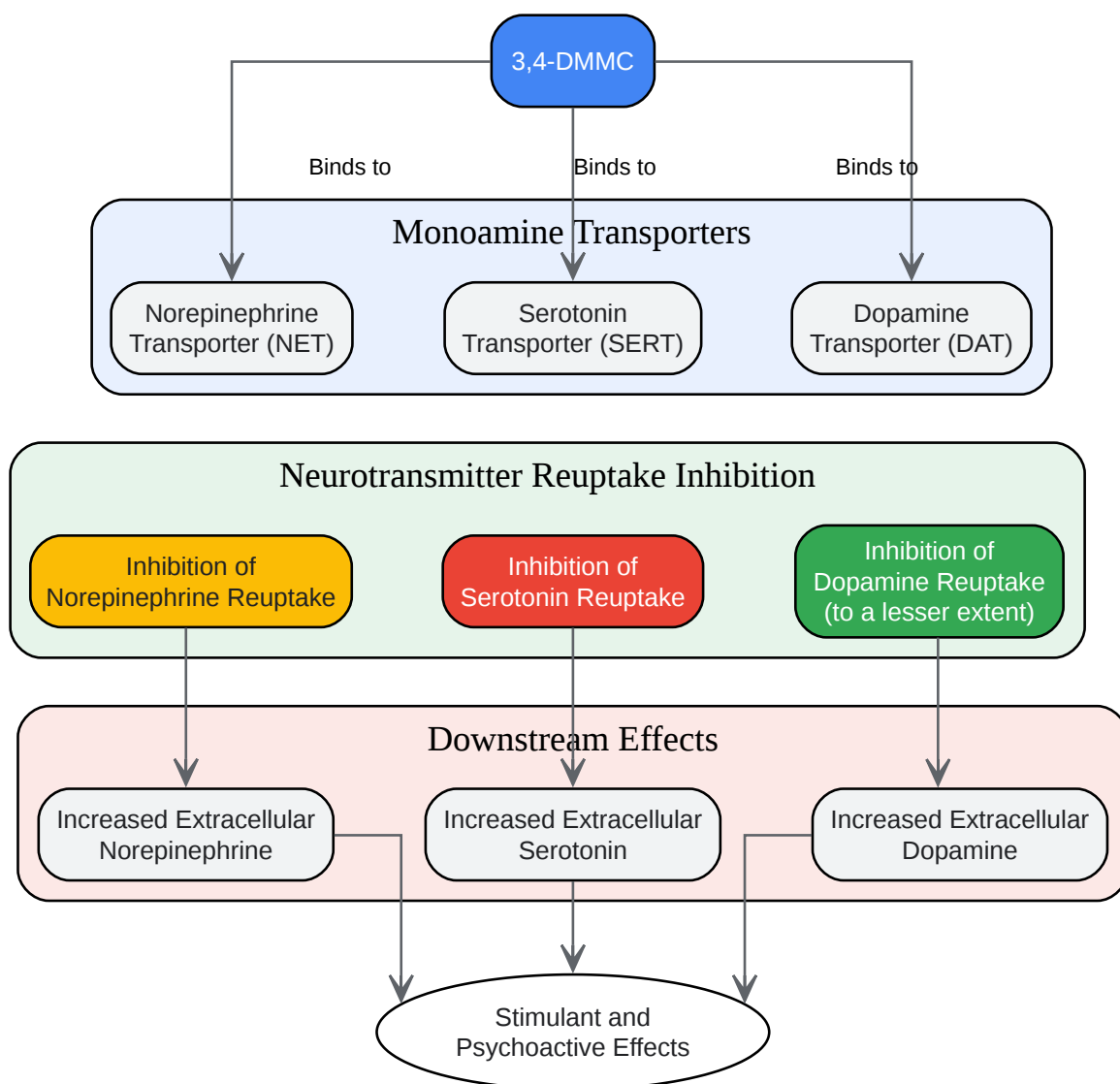
Step 3: Amination

- The α -bromoketone is dissolved in an appropriate solvent, and an excess of methylamine is added.
- The reaction is stirred at room temperature until the starting material is consumed.
- The reaction mixture is then worked up to isolate the free base of 3,4-DMMC.

Step 4: Salt Formation

- The purified 3,4-DMMC free base is dissolved in a suitable solvent, such as diethyl ether.
- A solution of hydrochloric acid in the same solvent is added dropwise with stirring to precipitate 3,4-DMMC hydrochloride.
- The resulting solid is collected by filtration, washed with cold solvent, and dried under vacuum.





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References

- 1. dea.gov [dea.gov]
- 2. 3,4-Dimethylmethcathinone - Wikipedia [en.wikipedia.org]

- 3. caymanchem.com [caymanchem.com]
- 4. researchgate.net [researchgate.net]
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